

# Application Notes and Protocols for Dissolving CZL80

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## Compound of Interest

Compound Name: CZL80  
Cat. No.: B12363780

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These application notes provide detailed protocols for the dissolution of **CZL80**, a potent and selective caspase-1 inhibitor. Proper dissolution is critical for ensuring the accuracy and reproducibility of experimental results.

## Compound Information

Compound Name	CAS Number	Molecular Formula	Molecular Weight
CZL80	313482-91-6	C <sub>19</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub> S	366.39 g/mol

## Recommended Solvents and Solubility

**CZL80** exhibits solubility in various organic and aqueous solvents. The choice of solvent will depend on the specific experimental requirements, such as in vitro or in vivo applications.

Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 200 mg/mL (545.87 mM)[1]	Use freshly opened, hygroscopic DMSO for best results.[1]
0.1N Sodium Hydroxide (NaOH)	Soluble[2]	Specific concentration not detailed.
Propylene glycol:Ethanol:Water	Not specified	A mixed solvent system with a ratio of 5:1:4 was used for in vivo studies and further diluted in saline.[3]

## Experimental Protocols

### Preparation of a High-Concentration Stock Solution in DMSO (for in vitro use)

This protocol is suitable for preparing a concentrated stock solution of **CZL80** for use in cell-based assays and other in vitro experiments.

Materials:

- **CZL80** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), freshly opened
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Weighing: Accurately weigh the desired amount of **CZL80** powder in a sterile microcentrifuge tube.

- Solvent Addition: Add the appropriate volume of fresh DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 2.7293 mL of DMSO to 10 mg of **CZL80**).<sup>[1]</sup>
- Dissolution: Vortex the solution vigorously until the **CZL80** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.<sup>[1]</sup>

## Preparation of a Vehicle for in vivo Administration

This protocol describes the preparation of a mixed solvent system suitable for the intraperitoneal (i.p.) or intravenous (i.v.) administration of **CZL80** in animal models.<sup>[1][3]</sup>

Materials:

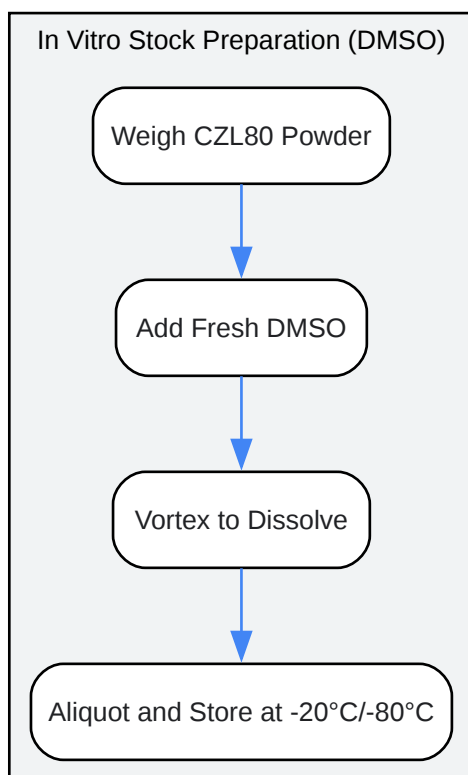
- **CZL80** powder
- Propylene glycol
- Ethanol
- Sterile water for injection
- Sterile saline solution (0.9% NaCl)
- Sterile tubes or vials
- Vortex mixer

Procedure:

- Prepare the Mixed Solvent: In a sterile tube, prepare the mixed solvent by combining propylene glycol, ethanol, and sterile water in a 5:1:4 ratio, respectively.<sup>[3]</sup>
- Dissolve **CZL80**: Add the desired amount of **CZL80** powder to the mixed solvent. Vortex thoroughly until the compound is fully dissolved.

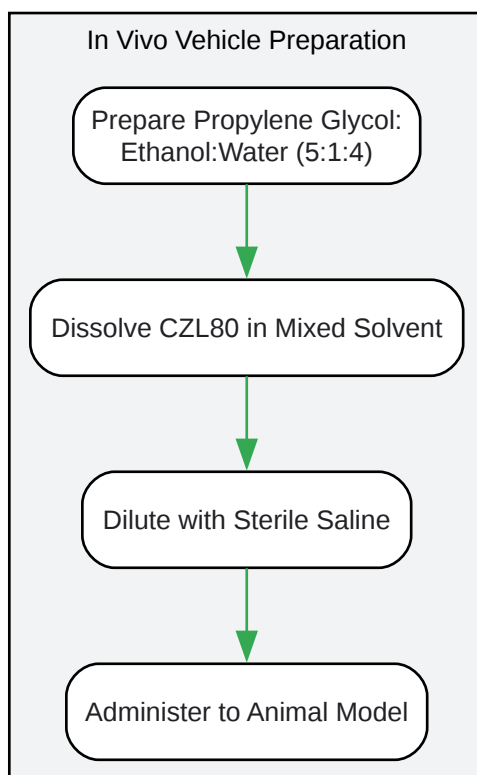
- Dilution: For administration, further dilute the dissolved **CZL80** solution in sterile saline to the final desired concentration. The final concentration of the vehicle components should be low enough to be well-tolerated by the animals.
- Administration: Administer the prepared **CZL80** solution to the animals via the desired route (e.g., i.p. or i.v.).<sup>[1][3]</sup>

## Visualized Workflows



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Caption: Workflow for preparing a concentrated **CZL80** stock solution in DMSO.



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Caption: Workflow for preparing a **CZL80** solution for in vivo administration.

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## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [axonmedchem.com](https://www.axonmedchem.com) [[axonmedchem.com](https://www.axonmedchem.com)]
- 3. Novel Caspase-1 inhibitor CZL80 improves neurological function in mice after progressive ischemic stroke within a long therapeutic time-window - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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